Technical Guide: Solubility & Handling of 1-Acetylindolin-5-ylboronic Acid

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Compound of Interest

Compound Name:	*1-Acetylindolin-5-ylboronic acid*
CAS No.:	*905971-97-3*
Cat. No.:	*B1449902*

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Executive Summary

This technical guide provides a comprehensive analysis of the solubility profile for **1-Acetylindolin-5-ylboronic acid** (CAS: 905971-97-3).[1] As a critical intermediate in Suzuki-Miyaura cross-coupling reactions, understanding its solvation thermodynamics is essential for optimizing reaction yields and ensuring reproducible analytical data.[1]

This compound exhibits the classic amphiphilic behavior of arylboronic acids but is complicated by the N-acetylindoline core, which modulates its polarity and crystal lattice energy. Users must account for the dynamic equilibrium between the free boronic acid and its trimeric anhydride (boroxine), a phenomenon that frequently leads to inconsistent solubility observations.

Physicochemical Profile

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Property	Specification
Chemical Name	(1-Acetyl-2,3-dihydro-1H-indol-5-yl)boronic acid
CAS Number	905971-97-3
Molecular Weight	205.02 g/mol
Appearance	White to light beige powder
pKa (Predicted)	~8.4 (Boronic acid moiety)
H-Bond Donors/Acceptors	2 / 3

Structural Insight: The acetyl group at the N1 position reduces the electron density of the indoline ring compared to the free amine, slightly increasing oxidative stability but reducing basicity. The boronic acid moiety at C5 is the primary driver of polarity.[1]

Solubility Landscape

The following data categorizes solvent compatibility based on polarity and dielectric constants. Note that commercial samples often contain varying ratios of the free acid and the boroxine anhydride; boroxine-rich samples may dissolve slower and require sonication to hydrolyze back to the free acid species.[1]

Table 1: Solubility Matrix

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Solvent Class	Representative Solvent	Solubility Rating	Practical Limit (Est.)*	Application Context
Polar Aprotic	DMSO	High	20–50 mg/mL	Recommended for stock solutions and NMR.[1]
Polar Aprotic	DMF	High	20–50 mg/mL	Suitable for high-temp cross-coupling reactions.[1]
Polar Protic	Methanol	Moderate	5–15 mg/mL	Good for LC-MS; risk of methyl ester formation. [1]
Ethers	THF	Low-Moderate	1–10 mg/mL	often requires heating; good for reaction screenings.[1]
Chlorinated	DCM	Low	< 1 mg/mL	Poor solubility; not recommended for stock.[1]
Non-Polar	Hexanes	Insoluble	Negligible	Used as an antisolvent for precipitation.[1]
Aqueous	Water	pH Dependent	Low (Neutral pH)	Soluble at pH > 10 (Boronate formation).[1]

*Values are estimates based on structural analogs and general arylboronic acid behavior. Actual solubility varies by batch hydration state.

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Mechanistic Insights & Stability

The Boroxine Equilibrium

In the solid state and in non-aqueous solvents, **1-Acetylindolin-5-ylboronic acid** exists in equilibrium with its cyclic trimeric anhydride (boroxine).[1]

- Impact: A "cloudy" solution in dry THF or DCM is often due to the boroxine.[1] Adding a trace amount of water (or using "wet" solvents) shifts the equilibrium back to the soluble monomeric boronic acid.

- Observation: Users may observe that the compound dissolves, precipitates, and then re-dissolves upon heating or adding base. This is the thermodynamic hunting for the most stable hydration state.

Solvent-Reactive Species[1]

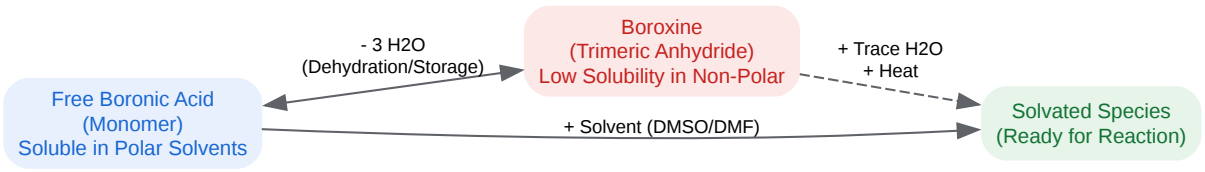
- In Alcohols (MeOH/EtOH): Reversible formation of dialkyl boronate esters occurs rapidly.[1] While this does not typically hinder Suzuki couplings (as the base hydrolyzes the ester), it complicates HPLC analysis, often appearing as split peaks or broad humps.

- Protodeboronation: Although the N-acetyl group stabilizes the ring, the C-B bond is susceptible to cleavage under strongly acidic conditions or high temperatures in the presence of certain metal catalysts.

Visualizing the Workflow

The following diagrams illustrate the equilibrium dynamics and the decision process for solvent selection.

Diagram 1: Boroxine-Acid Equilibrium & Solvation



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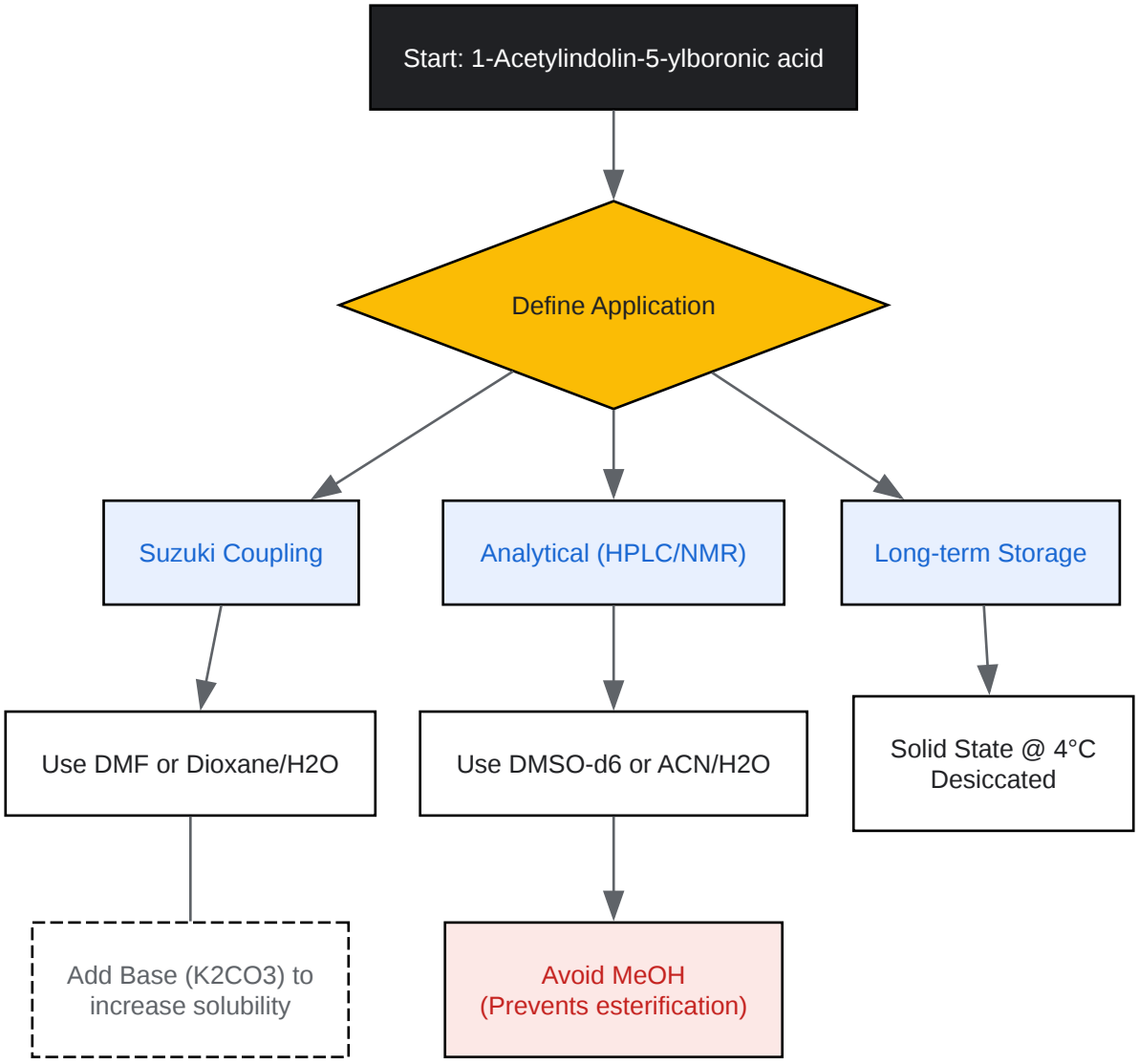
Caption: The dynamic equilibrium between the monomeric acid and the trimeric boroxine affects initial dissolution rates.

Diagram 2: Solvent Selection Decision Tree



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Caption: Logical flow for selecting the optimal solvent based on the intended experimental outcome.

Experimental Protocols

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Protocol A: Preparation of High-Concentration Stock (20 mM)

Objective: Create a stable stock solution for biological screening or reaction aliquoting.

- Weighing: Accurately weigh 4.1 mg of **1-Acetylindolin-5-ylboronic acid** into a 1.5 mL microcentrifuge tube.
- Solvent Addition: Add 1.0 mL of anhydrous DMSO (dimethyl sulfoxide).
  - Note: DMSO is hygroscopic.[2] Use a fresh bottle or one stored over molecular sieves to prevent uncontrolled water uptake.
- Mixing: Vortex vigorously for 30 seconds.
  - Observation: If the solution remains cloudy (boroxine presence), sonicate in a water bath at 35°C for 5–10 minutes.
- Verification: Visual inspection should show a clear, colorless to pale yellow solution.[1]
- Storage: Store at -20°C. Stable for up to 3 months. Avoid repeated freeze-thaw cycles to prevent precipitation.[1]

Protocol B: Solubility Limit Determination (HPLC Method)

Objective: Determine the exact saturation point in a specific solvent (e.g., THF).[1]

- Saturation: Add excess solid compound (~20 mg) to 0.5 mL of the target solvent.[1]
- Equilibration: Shake or stir at 25°C for 24 hours.
- Filtration: Filter the suspension through a 0.22 µm PTFE syringe filter to remove undissolved solids.
- Dilution: Dilute 10 µL of the filtrate into 990 µL of ACN:Water (50:50).

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- Quantification: Inject onto HPLC (C18 column, UV detection at 254 nm). Compare peak area against a standard curve prepared from the DMSO stock (Protocol A).

References

- Hall, D. G. (Ed.).[1] (2011). Boronic Acids: Preparation and Applications in Organic Synthesis, Medicine and Materials. Wiley-VCH. (General reference for boroxine equilibrium and solubility trends).
- PubChem. (2025).[1] Compound Summary: Boronic Acid Derivatives. National Library of Medicine. Retrieved from [Link]

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Sources

- 1. (2,3-dihydro-1H-inden-5-yl)boronic acid | C9H11BO2 | CID 22240187 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Phenylboronic acid | 98-80-6 [chemicalbook.com]
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